Technical Guide: Spectroscopic Data of 2-Isopropyl-1,4-Dimethoxybenzene

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Compound of Interest

Compound Name:	*2-Isopropyl-1,4-dimethoxybenzene*
CAS No.:	*4132-71-2*
Cat. No.:	*B3180904*

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Executive Summary & Compound Identity

2-Isopropyl-1,4-dimethoxybenzene is a dialkoxy-substituted aromatic hydrocarbon often encountered as an intermediate in the synthesis of quinones or as a derivative in the fragrance industry. Its structure features a benzene ring substituted with two methoxy groups at the para positions (1,[1][2]4) and an isopropyl group at the ortho position (2) relative to the first methoxy group.

- IUPAC Name: 1,4-Dimethoxy-2-(propan-2-yl)benzene
- CAS Number: 4132-71-2
- Molecular Formula:
- Molecular Weight: 180.25 g/mol
- Key Synonyms: 2,5-Dimethoxycumene; Isopropylhydroquinone dimethyl ether.

Experimental Protocols for Spectral Acquisition

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To ensure data integrity, the following sample preparation and acquisition protocols are recommended.

Nuclear Magnetic Resonance (NMR)

- Sample Prep: Dissolve 10–15 mg of the analyte in 0.6 mL of Chloroform-d (

). Ensure the solvent contains 0.03% v/v Tetramethylsilane (TMS) as an internal reference (

  ppm).
- Instrument Settings:
  - Frequency: 400 MHz or higher.
  - Pulse Sequence: Standard zg30.
  - Relaxation Delay (D1):

    1.0 s to ensure quantitative integration of methyl protons.
  - Temperature: 298 K.

Infrared Spectroscopy (IR)

- Method: Attenuated Total Reflectance (ATR) on a Diamond/ZnSe crystal or NaCl liquid film.
- Sample State: Neat oil (the compound is typically a liquid or low-melting solid).
- Resolution: 4

  , 16 scans.

Mass Spectrometry (MS)

- Ionization: Electron Impact (EI) at 70 eV.[3]
- Inlet: GC-MS injection (Split ratio 20:1) to prevent detector saturation.
- Source Temp: 230 °C.

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Spectroscopic Data Analysis[3][4]

H NMR Spectroscopy (400 MHz,)

The proton NMR spectrum is characterized by the asymmetry introduced by the isopropyl group. Unlike the symmetric 1,4-dimethoxybenzene (which shows a singlet for aromatic protons), this derivative displays a specific splitting pattern for the aromatic region and distinct signals for the methoxy groups.

Shift (, ppm)	Multiplicity	Integral	Assignment	Coupling (, Hz)
6.75 – 6.85	Multiplet	3H	Ar-H (C3, C5, C6)	Overlapping ABX system
3.79	Singlet	3H	C1-OCH	-
3.76	Singlet	3H	C4-OCH	-
3.32	Septet	1H	-CH(CH)	
1.21	Doublet	6H	-CH(CH)	

Interpretation Logic:

- Aromatic Region: The protons at C3, C5, and C6 are chemically non-equivalent. H3 (singlet-like or small doublet) appears distinct from the H5/H6 pair (AB system,

  Hz). However, due to similar electronic environments (ortho to alkoxy), they often overlap in lower-field instruments.

- Methoxy Groups: Two distinct singlets appear because the C1-OMe is sterically crowded by the adjacent isopropyl group, slightly altering its shift compared to the C4-OMe.

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C NMR Spectroscopy (100 MHz,)

The carbon spectrum confirms the presence of 11 distinct carbon environments.

Shift (, ppm)	Type	Assignment
153.5, 151.2	Quaternary	C-O (C1, C4)
137.0	Quaternary	C-iPr (C2)
112.5, 111.0, 110.5	CH	Aromatic C-H (C3, C5, C6)
56.2, 55.8	CH	-OCH
26.8	CH	-CH(CH)
22.8	CH	-CH(CH)

Mass Spectrometry (EI, 70 eV)

The fragmentation pattern is dominated by the stability of the benzylic carbocation formed after the loss of a methyl radical from the isopropyl group.

m/z	Intensity	Fragment Ion	Mechanism
180	Significant		Molecular Ion
165	Base Peak (100%)		Benzylic cleavage of isopropyl methyl
150	Low		Loss of formaldehyde from methoxy
137	Medium		Loss of isopropyl group

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Infrared Spectroscopy (IR)

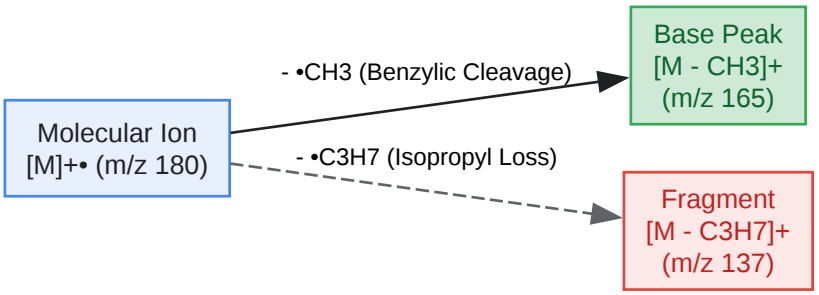
Key diagnostic bands confirm the ether linkages and aromaticity.

- 2850–2960 cm
  : C-H stretching (Aliphatic, strong due to isopropyl/methoxy).
- 1590, 1500 cm
  : C=C Aromatic ring stretch.
- 1215 cm
  : C-O-C asymmetric stretch (Aryl alkyl ether).
- 1040 cm
  : C-O-C symmetric stretch.

Structural Visualization & Workflows

Mass Spectrometry Fragmentation Pathway

The following diagram illustrates the primary fragmentation pathway leading to the base peak at m/z 165.



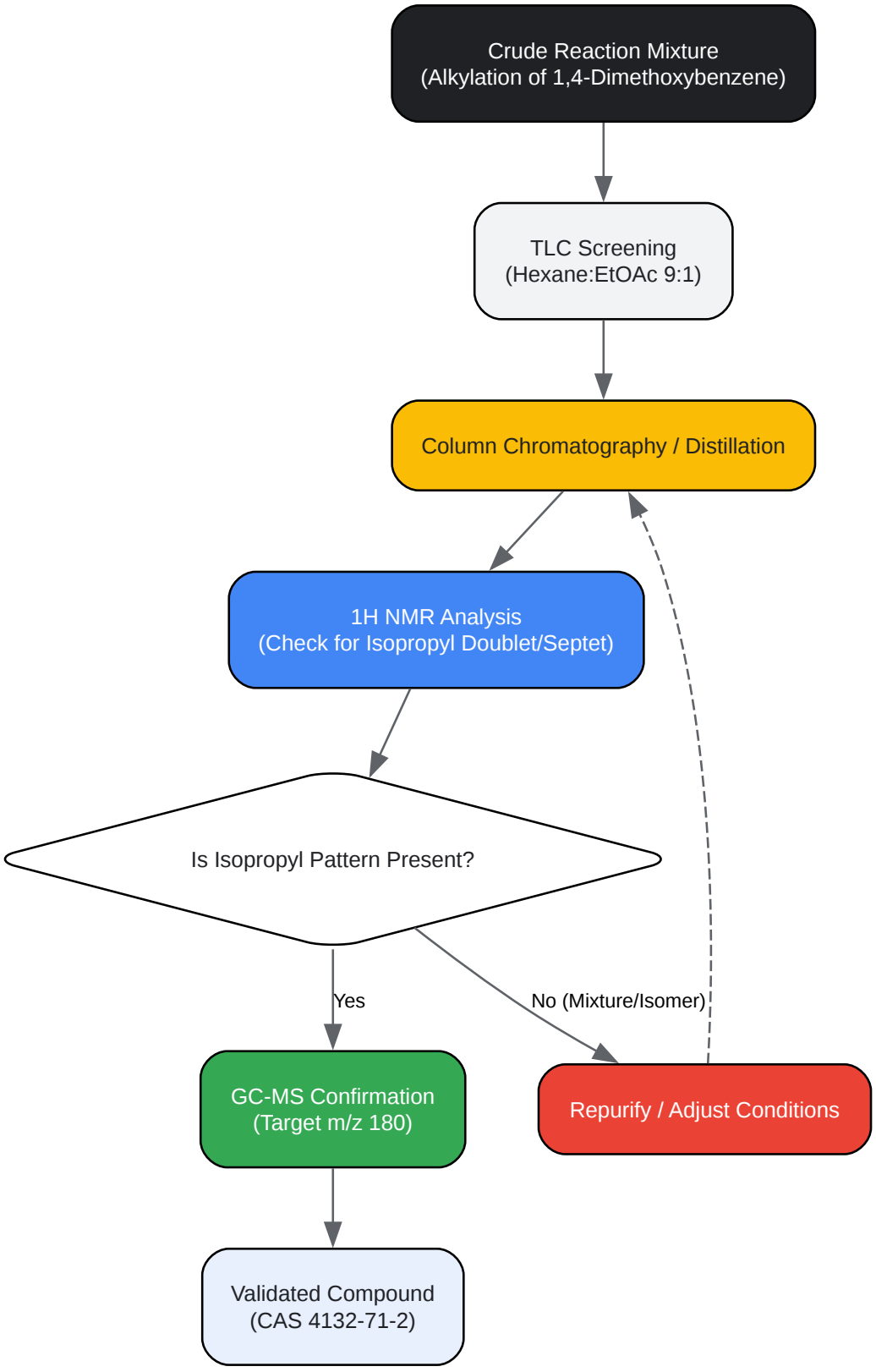
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Caption: Primary fragmentation pathway under 70 eV Electron Impact ionization.

Analytical Workflow for Purity Assessment

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This workflow describes the logical sequence for validating the synthesis of **2-isopropyl-1,4-dimethoxybenzene**.



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Caption: Step-by-step analytical workflow for isolating and validating the target compound.

References

- Carreño, M. C., García Ruano, J. L., & Urbano, A. (1992). N-Bromosuccinimide in Acetonitrile: A Mild and Regiospecific Nuclear Brominating Reagent for Methoxybenzenes and Naphthalenes. Synthesis, 1992(07), 651-653. Link
  - Context: Cites **2-isopropyl-1,4-dimethoxybenzene** (compound 1e)
- National Institute of Standards and Technology (NIST). 1,4-Dimethoxybenzene Mass Spectrum. NIST Chemistry WebBook, SRD 69. Link
  - Context: Reference for the parent compound fragment
- Bauer, K., Garbe, D., & Surburg, H. (2001). Common Fragrance and Flavor Materials: Preparation, Properties and Uses. Wiley-VCH. Link
  - Context: Discusses the synthesis and properties of hydroquinone dimethyl ethers.

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